

An In-depth Technical Guide to Methyl 4-(butanoylamino)benzoate and Related Compounds

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Compound of Interest

Compound Name: Methyl 4-(butanoylamino)benzoate

Cat. No.: B326432

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This technical guide provides a comprehensive overview of **Methyl 4-(butanoylamino)benzoate** and its closely related chemical analogs. Due to the specificity of chemical nomenclature and CAS registration, the exact compound "**Methyl 4-(butanoylamino)benzoate**" is not readily found in chemical databases. However, several structurally similar compounds with significant applications in research and drug development are well-documented. This guide will focus on the following key compounds, providing their CAS numbers, properties, synthesis protocols, and relevant data in a structured format for researchers, scientists, and drug development professionals.

Identified Compounds and their CAS Numbers:

- Methyl 4-(butanoylamino)-3-methylbenzoate: The most direct analog with a methyl substituent.
- Methyl 4-(butanoylamino)-3-methyl-5-nitrobenzoate: A nitrated analog, notable as a pharmaceutical intermediate.
- Methyl 4-(butylamino)benzoate: An analog with a reduced amide linkage.

Methyl 4-(butanoylamino)-3-methylbenzoate

This compound, also known as N-butyryl-4-amino-3-methyl-benzoic acid methyl ester, is a key intermediate in the synthesis of various organic molecules.

Data Presentation

| Property | Value | Reference |
|-------------------|---|---|
| CAS Number | 301533-59-5 (implied from synthesis literature) | [Synonyms: Methyl 4-butyramido-3-methylbenzoate, N-butyryl-4-amino-3-methylbenzoic acid methyl ester] |
| Molecular Formula | C13H17NO3 | [1] |
| Molecular Weight | 235.28 g/mol | [1] |
| Appearance | Solid | [1] |

Experimental Protocols

Synthesis of Methyl 4-(butanoylamino)-3-methylbenzoate

A common synthesis route for this compound involves the acylation of Methyl 4-amino-3-methylbenzoate with butyryl chloride.[2] An alternative multi-step synthesis starting from o-toluidine is also documented, which is particularly advantageous for large-scale production.[1][2]

Protocol 1: Synthesis from o-Toluidine[1][2]

This process involves three main stages:

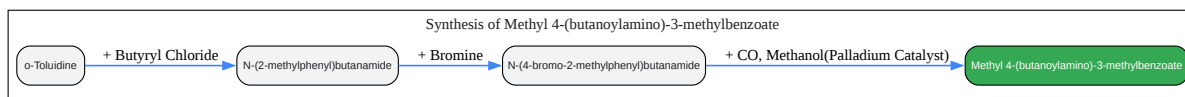
- **Amidation:** Reaction of o-toluidine with butyryl chloride to form N-(2-methylphenyl)butanamide.
- **Bromination:** Bromination of the intermediate to yield N-(4-bromo-2-methylphenyl)butanamide.
- **Carbonylation and Esterification:** Reaction with carbon monoxide and methanol in the presence of a palladium catalyst to produce the final product.

Detailed Steps:

- **Stage 1: N-(2-methylphenyl)butanamide Synthesis:**

- o-Toluidine is dissolved in an inert solvent.
- Butyryl chloride is added dropwise at a temperature of 50-100°C.
- The reaction is stirred until the evolution of gas ceases.
- The solvent is removed by distillation.
- Stage 2: N-(4-bromo-2-methylphenyl)butanamide Synthesis:
 - The crude amide from Stage 1 is dissolved in a suitable solvent for bromination (e.g., acetic acid).
 - Bromine is added to the solution.
- Stage 3: Methyl 4-(butanoylamino)-3-methylbenzoate Synthesis:
 - N-(4-bromo-2-methylphenyl)butanamide and a palladium catalyst are placed in a pressure vessel.
 - A mixture of methanol and a base is added.
 - The vessel is pressurized with carbon monoxide (2-30 bar) at 90-160°C.
 - The reaction proceeds until carbon monoxide uptake stops.
 - The final product is isolated and purified, with reported yields of up to 95%.^[2]

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Synthesis of Methyl 4-(butanoylamino)-3-methylbenzoate.

Methyl 4-(butanoylamino)-3-methyl-5-nitrobenzoate

This nitrated derivative is a documented intermediate in the synthesis of Telmisartan, an angiotensin II receptor antagonist used to treat hypertension.[\[3\]](#)[\[4\]](#)

Data Presentation

| Property | Value | Reference |
|---------------------|---|---|
| CAS Number | 152628-01-8 | [3] [5] [6] [7] [8] |
| Molecular Formula | C ₁₃ H ₁₆ N ₂ O ₅ | [3] [5] |
| Molecular Weight | 280.28 g/mol | [3] [5] |
| Appearance | White solid powder | [4] [6] [8] |
| Boiling Point | 468.1±45.0 °C (Predicted) | [3] |
| Density | 1.265 g/cm ³ | [3] |
| Storage Temperature | 2-8°C or -20°C | [3] [4] |
| Solubility | Chloroform (Slightly), Methanol (Slightly) | [3] [4] |
| Primary Use | Intermediate for Telmisartan synthesis | [3] [4] [7] |

Experimental Protocols

Synthesis of Methyl 4-(butanoylamino)-3-methyl-5-nitrobenzoate[\[9\]](#)

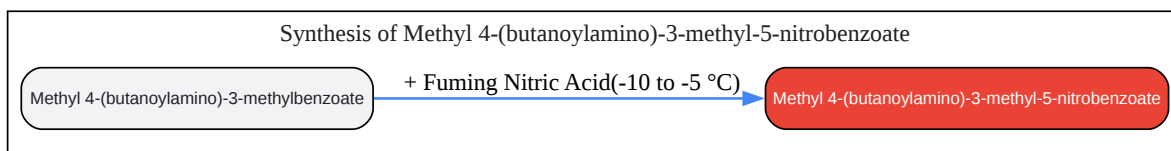
This synthesis involves the nitration of Methyl 4-(butanoylamino)-3-methylbenzoate.

Detailed Steps:

- Preparation of the starting material: Methyl 4-(butanoylamino)-3-methylbenzoate is prepared from Methyl 4-amino-3-methylbenzoate and butyryl chloride in chloroform.

- Nitration: The reaction solution containing the starting material is added dropwise to 95% fuming nitric acid at a temperature of -10°C to -5°C.
- Isolation: The product is isolated from the reaction mixture. This improved nitration method is reported to have an overall yield of 88% and is noted for its efficiency and low cost.[9]

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Nitration for the synthesis of the nitrobenzoate derivative.

Methyl 4-(butylamino)benzoate

This compound features a secondary amine and is used as a building block in organic synthesis, particularly for pharmaceuticals such as local anesthetics and anti-inflammatory agents.[10]

Data Presentation

| Property | Value | Reference |
|-------------------|------------------------------------|----------------------|
| CAS Number | 71839-12-8 | [11][12][13][14] |
| Molecular Formula | C12H17NO2 | [11][13] |
| Molecular Weight | 207.27 g/mol | [10][11][13][14][15] |
| Appearance | Off-white solid | [11] |
| Melting Point | 104 °C | [10][13] |
| Boiling Point | 323.3±25.0 °C (Predicted) | [10][13] |
| Density | 1.055 g/cm ³ | [10][13] |
| Synonyms | N-Butyl-4-(methoxycarbonyl)aniline | [11][15] |
| Primary Use | Intermediate in organic synthesis | [10][16] |

Experimental Protocols

While a direct synthesis protocol for Methyl 4-(butylamino)benzoate was not detailed in the provided search results, the synthesis of its corresponding carboxylic acid, 4-(Butylamino)benzoic acid, is described and can be logically extended to the methyl ester.[16]

Synthesis of 4-(Butylamino)benzoic Acid[16]

- Reductive Amination: 4-Aminobenzoic acid is dissolved in methanol.
- n-Butyraldehyde and a reducing agent (R-methylpyridine-borane) are added.
- The reaction mixture is stirred at room temperature for 16-24 hours.
- Workup: The solvent is removed, and the residue is treated with 1 M HCl.
- The pH is neutralized with NaHCO₃ solution.

- Extraction and Purification: The product is extracted with ethyl acetate, washed with brine, dried, and purified by column chromatography.

Esterification to Methyl 4-(butylamino)benzoate:

The resulting 4-(Butylamino)benzoic acid can be converted to its methyl ester via standard esterification methods, such as Fischer esterification (refluxing in methanol with a catalytic amount of strong acid like H₂SO₄).

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Logical relationships between the discussed chemical structures.

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References

- 1. US20030065211A1 - Method for producing n-butyryl-4-amino-3-methyl-methyl benzoate and the novel compound n-(4-bromine-2-methylphenyl)-butanamide - Google Patents [patents.google.com]
- 2. EP1268400A2 - Method for producing n-butyryl-4-amino-3-methyl-methyl benzoate and the novel compound n-(4-bromine-2-methylphenyl)-butanamide - Google Patents [patents.google.com]
- 3. Methyl 4-(butyrylamino)-3-methyl-5-nitrobenzoate | 152628-01-8 [chemicalbook.com]
- 4. bocsci.com [bocsci.com]
- 5. klivon.com [klivon.com]
- 6. sincerechemical.com [sincerechemical.com]
- 7. haihangchem.com [haihangchem.com]
- 8. haihangindustry.com [haihangindustry.com]
- 9. researchgate.net [researchgate.net]
- 10. Methyl 4-(butylamino)benzoate [myskinrecipes.com]
- 11. niainnovation.in [niainnovation.in]

- 12. sigmaaldrich.com [sigmaaldrich.com]
- 13. chembk.com [chembk.com]
- 14. cymitquimica.com [cymitquimica.com]
- 15. Benzoic acid, 4-(butylamino)-, methyl ester | C12H17NO2 | CID 12045722 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 16. 4-(BUTYLAMINO)BENZOIC ACID | 4740-24-3 [chemicalbook.com]
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